

Application Notes: Finsolv TN for Enhanced Longevity in Makeup Formulations

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Finsolv TN |
| CAS No.: | 74565-11-0 |
| Cat. No.: | B12644890 |

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Introduction

The demand for long-lasting makeup that maintains its appearance throughout the day without significant degradation continues to grow. Formulating for longevity, however, presents a significant challenge: balancing wear-resistance with a comfortable, non-occlusive skin feel.

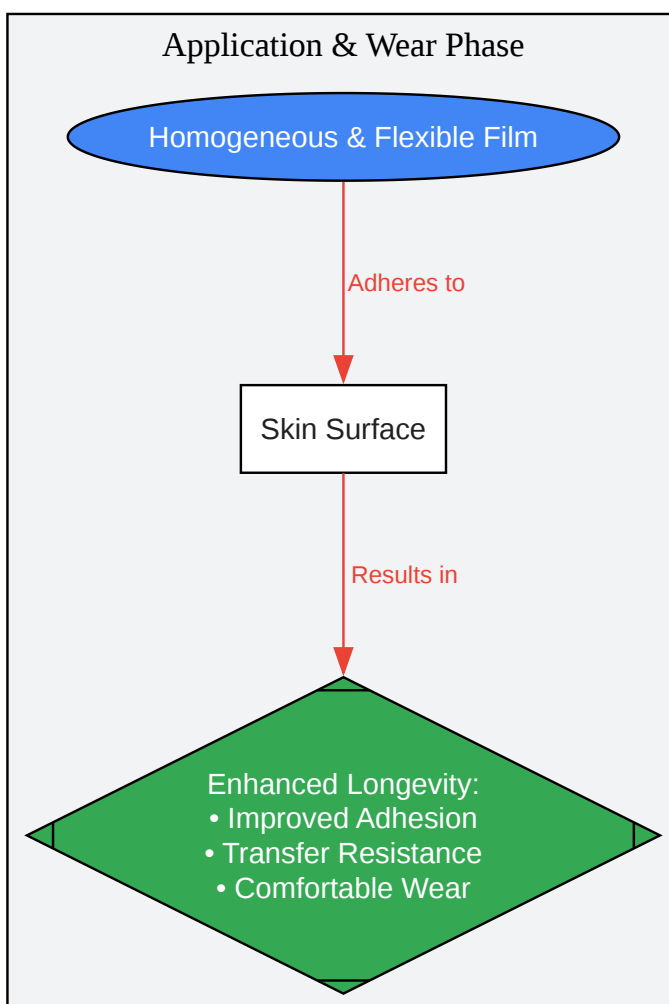
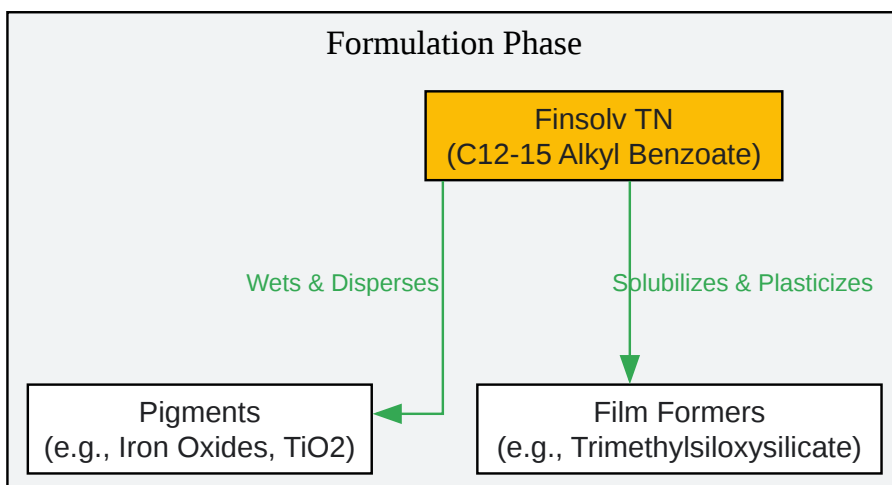
Finsolv TN, with the INCI name C12-15 Alkyl Benzoate, is a highly versatile emollient ester that addresses this challenge.[1][2][3][4] It is a clear, practically odorless liquid known for its exceptional solvency, pigment-dispersing capabilities, and lightweight, non-greasy feel.[5][6][7][8]

These application notes provide a comprehensive guide for researchers, scientists, and formulators on leveraging the unique properties of **Finsolv TN** to develop high-performance, long-lasting color cosmetic products, including foundations, lipsticks, and concealers. By acting as an effective solvent for film formers and a superior wetting agent for pigments, **Finsolv TN** enhances the creation of a flexible, uniform, and durable film on the skin, significantly improving wear, transfer resistance, and user comfort.[5][9]

Mechanism of Action in Long-Wear Formulations

Finsolv TN's efficacy in long-lasting makeup stems from its multifunctional properties. As a low-molecular-weight ester, it provides excellent spreadability and imparts a silky, non-oily finish.[3][10] Its primary roles in enhancing longevity are:

- **Superior Solubilizer:** **Finsolv TN** is an excellent solvent for common organic ingredients used in long-wear formulas, particularly film-forming polymers and UV filters.[5][8] This ensures these ingredients are homogeneously dispersed within the formulation, leading to a more consistent and resilient film upon application.
- **Pigment Wetting and Dispersion:** It effectively wets and disperses pigments, which is crucial for achieving uniform color and preventing agglomeration.[4][7] A well-dispersed system results in a smoother application and a more flexible film that resists cracking and flaking over time.
- **Enhanced Film Flexibility:** By plasticizing the film formed by polymers, **Finsolv TN** improves its flexibility. This allows the makeup to move with the skin, preventing the dry, tight feeling often associated with long-wear products and reducing the likelihood of the film breaking down due to facial movements.
- **Improved Feel and Reduced Tack:** It imparts a dry, lubricating feel and acts as an anti-tack agent, improving the sensory profile of the final product.[5][8] This encourages consumer compliance, as the product feels comfortable for extended wear.



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Caption: Mechanism of **Finsolv TN** in enhancing makeup longevity.

Formulation Guidelines

Finsolv TN can be incorporated into the oil phase of various cosmetic emulsions (W/O, O/W) and anhydrous systems. A typical use level ranges from 1% to 15%, depending on the desired sensory feel and the concentration of other oil-soluble ingredients.

Below are example formulations for a long-wearing liquid foundation, comparing a control formula to one optimized with **Finsolv TN**.

Table 1: Example Long-Wear Foundation Formulations

| Phase | INCI Name | % w/w (Control) | % w/w (Finsolv TN Formula) | Function |
|-------|------------------------------------|-----------------|----------------------------|-------------------------|
| A | Cyclopentasiloxane | 45.00 | 38.00 | Volatile Carrier |
| | Dimethicone | 10.00 | 8.00 | Emollient |
| | Finsolv TN (C12-15 Alkyl Benzoate) | - | 10.00 | Solvent, Emollient |
| | Cetyl PEG/PPG-10/1 Dimethicone | 2.00 | 2.00 | Emulsifier |
| | Trimethylsiloxysilicate | 5.00 | 5.00 | Film Former |
| | Tribehenin | 1.50 | 1.50 | Structurant |
| B | Titanium Dioxide | 8.00 | 8.00 | Pigment |
| | Iron Oxides (Yellow, Red, Black) | 2.50 | 2.50 | Pigment |
| C | Deionized Water | Q.S. to 100 | Q.S. to 100 | Vehicle |
| | Butylene Glycol | 5.00 | 5.00 | Humectant |
| | Sodium Chloride | 1.00 | 1.00 | Stabilizer |
| | Phenoxyethanol | 0.80 | 0.80 | Preservative |

| | Disodium EDTA | 0.20 | 0.20 | Chelating Agent |

Procedure:

- Combine Phase A ingredients and heat to 75°C. Mix until uniform.
- Add Phase B pigments to Phase A and homogenize until pigments are fully dispersed.

- In a separate vessel, combine Phase C ingredients and heat to 75°C. Mix until all solids are dissolved.
- Slowly add Phase C to the combined Phase A/B with continuous homogenization.
- Cool the batch to room temperature while mixing.

Experimental Protocols

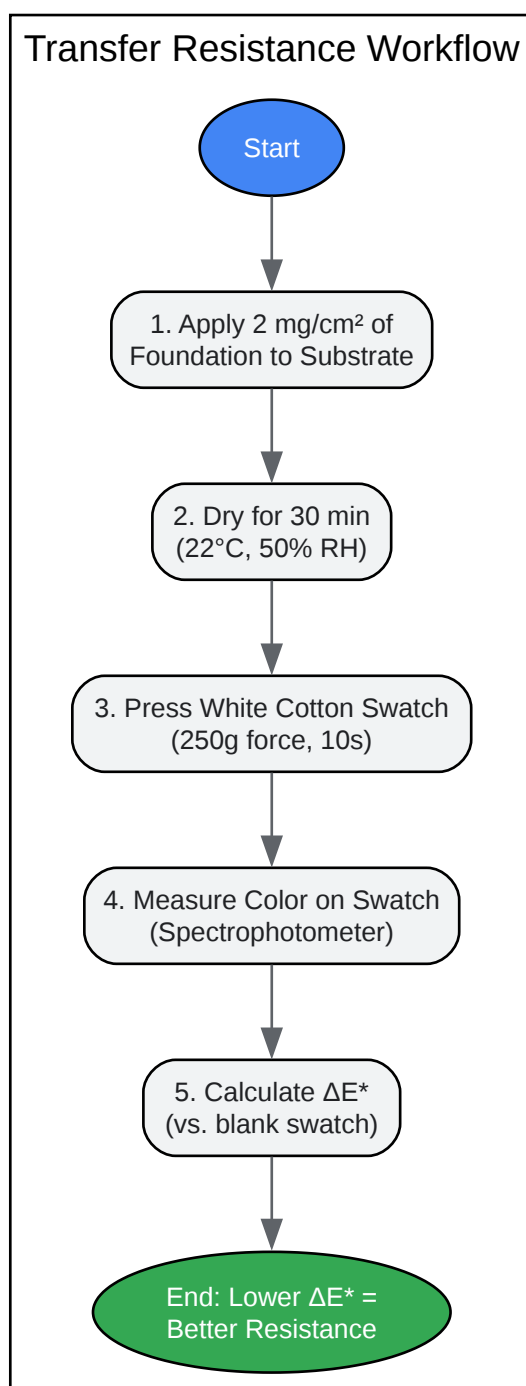
To validate the performance benefits of **Finsolv TN**, the following protocols are recommended. These tests are designed to provide quantitative and qualitative data on the key attributes of long-lasting makeup.

Protocol 1: Transfer Resistance Assessment

Objective: To quantify the amount of product transferred from a substrate to a secondary surface after a set time and under controlled pressure.

Methodology:

- **Substrate Preparation:** Use a standardized substrate like Vitro-Skin® or a cosmetic sponge covered with Transpore® tape to mimic skin.[11][12]
- **Product Application:** Apply a precise amount (e.g., 2 mg/cm²) of the foundation formula onto the substrate and spread evenly.
- **Drying Time:** Allow the product to set for a specified period (e.g., 30 minutes) under controlled temperature and humidity (22°C, 50% RH).
- **Transfer:** Use a device like a Crockmeter or a custom rig to press a white cotton fabric swatch onto the applied product with a constant force (e.g., 250g) for a set duration (e.g., 10 seconds).
- **Analysis:** Measure the color difference (ΔE) on the cotton swatch using a spectrophotometer or colorimeter. A lower ΔE value indicates less transfer and superior resistance.[13]



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Caption: Experimental workflow for transfer resistance testing.

Protocol 2: Water & Sebum Resistance Evaluation

Objective: To assess the integrity of the makeup film after exposure to simulated perspiration and sebum.

Methodology:

- Application: Apply 2 mg/cm² of the product to a substrate (e.g., Vitro-Skin®). Allow to dry for 30 minutes.
- Immersion/Exposure:
 - Water Resistance: Immerse the substrate in a temperature-controlled water bath (e.g., 29°C) for a defined period (e.g., 20 minutes).[\[14\]](#)[\[15\]](#)
 - Sebum Resistance: Gently blot the surface with a standardized artificial sebum solution and let it sit for 1 hour.
- Drying: Remove the substrate and allow it to air dry without blotting.
- Analysis:
 - Gravimetric: Weigh the substrate before application and after exposure to determine mass loss.
 - Visual/Instrumental: Visually score the film for signs of degradation (e.g., streaking, fading) on a 1-5 scale. Alternatively, measure the Lab* values before and after exposure to calculate the change in color (ΔE). *A lower mass loss, lower visual degradation score, or lower ΔE indicates better resistance.*

Protocol 3: Sensory Panel for Longevity and Comfort

Objective: To evaluate the product's performance and feel over an extended period through trained human panelists.

Methodology:

- Panelist Selection: Recruit a panel of at least 10-15 qualified subjects with relevant skin types.

- Application: A trained technician applies the test and control formulations to randomized half-face sections on each panelist.
- Evaluation Schedule: Panelists evaluate the products at set time intervals (e.g., T=0, T=4 hours, T=8 hours).
- Attributes for Evaluation: Using a standardized scale (e.g., 1-10), panelists rate attributes such as:
 - Performance: Coverage, Color Stability, Flaking/Cracking, Shine/Mattifying Effect.
 - Comfort: Tackiness, Dryness, Tightness, Overall Feel.
- Data Analysis: Use statistical methods (e.g., ANOVA, t-tests) to determine significant differences between the formulations over time.[\[16\]](#)[\[17\]](#)

Expected Results & Data Presentation

The inclusion of **Finsolv TN** is expected to yield significant improvements in key performance metrics. The data should be summarized in clear, concise tables for easy comparison.

Table 2: Summary of Performance Evaluation Data (Hypothetical)

| Parameter | Method | Control Formulation | Finsolv TN Formula | Improvement |
|---------------------|--------------------------------|---------------------|--------------------|-------------|
| Transfer Resistance | Instrumental (ΔE^*) | 12.5 | 4.8 | 61.6% |
| Water Resistance | Visual Score (1-5, 1=Best) | 3.8 | 1.9 | 50.0% |
| 8-Hour Wear | Sensory Panel (Coverage, 1-10) | 5.2 | 8.1 | 55.8% |

| 8-Hour Comfort | Sensory Panel (Tackiness, 1-10) | 6.5 | 2.3 | 64.6% |

Conclusion

Finsolv TN (C12-15 Alkyl Benzoate) is a highly effective multifunctional ingredient for the development of long-lasting makeup. Its ability to solubilize film formers, disperse pigments, and improve the sensory profile of formulations allows for the creation of products that offer superior wear, transfer resistance, and comfort.[1][5][8] By following the outlined protocols, formulators can effectively substantiate claims and optimize their products to meet the stringent demands of the modern cosmetics consumer.

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